

BMS-509744 solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: BMS-509744

Cat. No.: B1667217

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Technical Support Center: BMS-509744

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **BMS-509744**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to facilitate your research.

Solubility Data

The solubility of **BMS-509744** can vary depending on the solvent and any co-solvents used. The following tables summarize the available quantitative data for its solubility in DMSO and a common in vivo formulation.

Table 1: Solubility of **BMS-509744** in Dimethyl Sulfoxide (DMSO)

Solvent	Concentration (Mass/Volume)	Concentration (Molar)	Notes
DMSO	66.67 mg/mL[1]	106.87 mM[1]	Ultrasonic treatment may be required. Use of newly opened, hygroscopic DMSO is recommended.[1]
DMSO	100 mg/mL	~160 mM	-
DMSO	-	50 mM[2]	-

Table 2: Solubility of **BMS-509744** in an In Vivo Formulation

Solvent System	Concentration	Resulting Solution
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[1]	Clear solution[1]

Note: Information regarding the solubility of **BMS-509744** in other organic solvents such as ethanol, methanol, or acetonitrile is not readily available in the provided search results. One study mentions the use of a vehicle containing 5% ethanol for in vivo administration, suggesting some compatibility, but this does not indicate the solubility in pure ethanol.[1]

Troubleshooting Guide & FAQs

This section addresses common issues that researchers may encounter when working with **BMS-509744**.

Q1: I am having trouble dissolving **BMS-509744** in DMSO. What can I do?

A1: If you are experiencing difficulty dissolving **BMS-509744** in DMSO, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: DMSO is hygroscopic and can absorb moisture from the air, which may affect the solubility of the compound.[1] It is recommended to use newly opened DMSO.

- Apply sonication: Ultrasonic treatment can aid in the dissolution of **BMS-509744**.^[1]
- Gentle warming: Gently warming the solution may also help to increase solubility.

Q2: My **BMS-509744** solution appears cloudy or has precipitated after storage. What should I do?

A2: Precipitation upon storage can be due to several factors, including solvent quality and storage conditions.

- Re-dissolve the compound: Try sonicating or gently warming the solution to redissolve the precipitate.
- Prepare fresh solutions: For optimal results, it is recommended to prepare fresh working solutions for in vivo experiments on the day of use.^[1] For in vitro stock solutions, some sources suggest they are unstable and should be prepared fresh, while others indicate they can be stored at -80°C for up to a year or at -20°C for up to 6 months.^{[1][3]} To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller volumes for single use.

Q3: Can I use a different solvent system for my in vivo experiments?

A3: The provided in vivo formulation (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) has been shown to yield a clear solution with a solubility of at least 2.5 mg/mL.^[1] Another reported vehicle for subcutaneous injection in mice is a mixture of H₂O:ethanol:Tween 80 in a 90:5:5 ratio.^[1] The choice of vehicle will depend on the specific requirements of your experiment, including the desired dose and route of administration. It is always recommended to perform a small-scale pilot test to ensure the compound remains in solution at the desired concentration in your chosen vehicle.

Experimental Protocols

Below are detailed methodologies for preparing **BMS-509744** solutions and a general outline for an in vitro cell-based assay.

Preparation of a 10 mM Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the desired amount of **BMS-509744** powder (Molecular Weight: 623.83 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, you would need 6.238 mg.
- **Add DMSO:** Add the appropriate volume of high-quality, anhydrous DMSO to the **BMS-509744** powder.
- **Dissolve:** Vortex the solution and, if necessary, use an ultrasonic bath to ensure complete dissolution.^[1]
- **Storage:** Aliquot the stock solution into single-use vials and store at -20°C or -80°C.^[1]

In Vivo Formulation Preparation (for a final concentration of 2.5 mg/mL)

This protocol is adapted from a method for achieving a clear solution for in vivo use.^[1]

- Prepare a 25 mg/mL stock solution in DMSO.
- In a sterile tube, add 400 µL of PEG300.
- Add 100 µL of the 25 mg/mL **BMS-509744** stock solution in DMSO to the PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 to the mixture and mix until a clear solution is formed.
- Add 450 µL of saline to the mixture and mix thoroughly. The final volume will be 1 mL with a **BMS-509744** concentration of 2.5 mg/mL.
- It is recommended to prepare this formulation fresh on the day of the experiment.^[1]

General In Vitro Cell Treatment Protocol

This is a general workflow for treating cells with **BMS-509744**. Specific cell types and assay endpoints will require optimization.

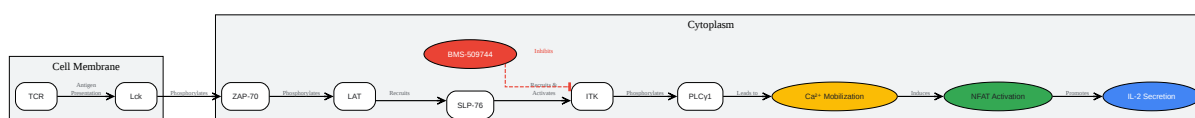
- **Cell Seeding:** Plate your cells of interest at the desired density in a multi-well plate and allow them to adhere or stabilize overnight.

- **Compound Dilution:** Prepare serial dilutions of your **BMS-509744** DMSO stock solution in the appropriate cell culture medium. Ensure the final DMSO concentration is consistent across all treatments (including the vehicle control) and is non-toxic to the cells (typically $\leq 0.1\%$).
- **Cell Treatment:** Remove the old medium from the cells and add the medium containing the desired concentrations of **BMS-509744** or vehicle control.
- **Incubation:** Incubate the cells for the desired period (e.g., 24 hours).[4]
- **Downstream Analysis:** Following incubation, proceed with your specific downstream analysis, such as Western blotting for target protein phosphorylation, cell viability assays, or cytokine secretion measurements.[4]

Visualizations

BMS-509744 Mechanism of Action: ITK Signaling Pathway Inhibition

BMS-509744 is a potent and selective inhibitor of Interleukin-2 inducible T-cell kinase (ITK), which plays a crucial role in T-cell receptor (TCR) signaling.[2] By inhibiting ITK, **BMS-509744** blocks downstream signaling events.

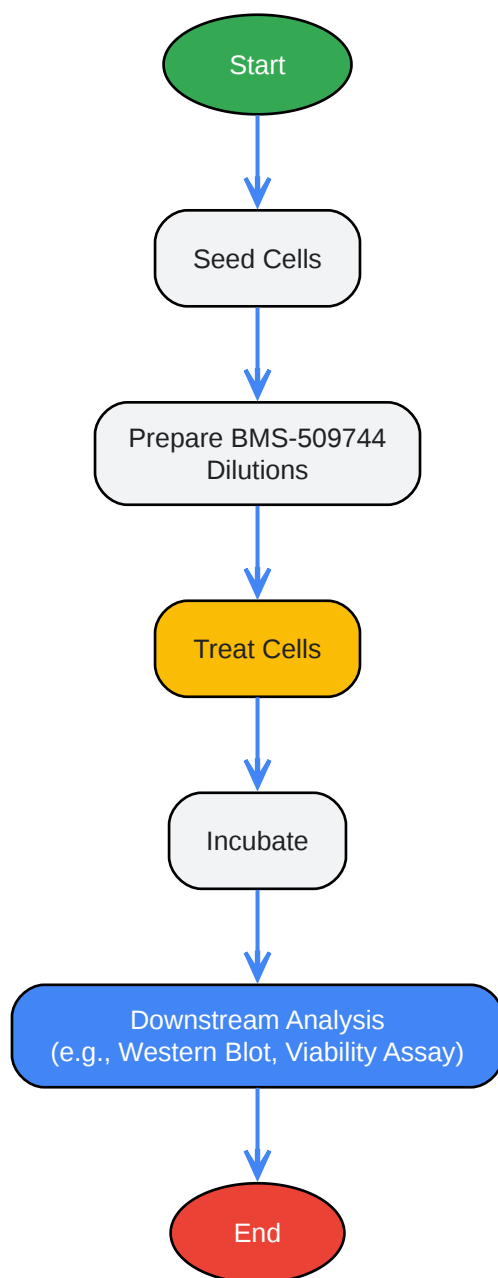


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Caption: Inhibition of the ITK signaling pathway by **BMS-509744**.

Experimental Workflow for In Vitro Analysis of BMS-509744

The following diagram illustrates a typical workflow for evaluating the effects of **BMS-509744** in a cell-based assay.



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Caption: A standard workflow for in vitro experiments with **BMS-509744**.

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